Section 1: Frequently Asked Questions (Mechanisms & Fundamentals)

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Compound of Interest

Compound Name:	*Methyl 2-(3-Nitrophenyl)thiazole-4-carboxylate*
Cat. No.:	*B13678122*

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Q1: What is the primary mechanism of the Hantzsch thiazole synthesis, and where do most failures occur? A: The reaction proceeds via a multi-step mechanism. First, the sulfur atom of the thioamide acts as a nucleophile, attacking the

-carbon of the haloketone in an

displacement[1]. This forms an S-alkylated intermediate. Next, an intramolecular nucleophilic attack by the thioamide nitrogen onto the ketone carbonyl carbon forms a cyclic hydroxythiazoline intermediate, which subsequently undergoes dehydration to yield the aromatic thiazole[1]. Failures most commonly occur during the initial

step due to steric hindrance, or during cyclization if the reaction pH shifts unfavorably[2].

Q2: Why am I getting a mixture of isomers instead of the desired 2-aminothiazole? A: Regioselectivity is highly dependent on the pH of the reaction medium[4]. Under neutral or mildly basic conditions, the standard pathway yields the thermodynamically stable 2-aminothiazole. However, under strongly acidic conditions, the reaction pathway shifts, leading to the formation of 3-substituted 2-imino-2,3-dihydrothiazoles as isomeric byproducts[4]. This occurs because the acidic environment protonates key intermediates, altering the nucleophilicity of the nitrogen and redirecting the cyclization trajectory[2][4].

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Q3: My starting materials are fully consumed, but the isolated yield is low. Where is my product? A: Thiazoles possess a basic nitrogen atom. During the reaction, the generation of hydrohalic acid (e.g., HBr from an

-bromoketone) protonates the newly formed thiazole, creating a highly water-soluble hydrohalide salt[3]. If your workup involves aqueous extraction or filtration without prior neutralization, the product will remain dissolved in the aqueous phase[3][5].

Q4: How does the choice of solvent impact the reaction kinetics and yield? A: Solvents dictate the solvation of the transition states. While ethanol is traditionally used[4], modern methodologies employ highly polar, strong hydrogen-bond donating solvents like 1,1,1,3,3,3-Hexafluoroisopropanol (HFIP)[6]. HFIP activates the carbonyl carbon toward nucleophilic attack via strong hydrogen bonding, facilitating intramolecular Michael additions and cyclizations even at room temperature[6].

Section 2: Quantitative Data on Reaction Conditions

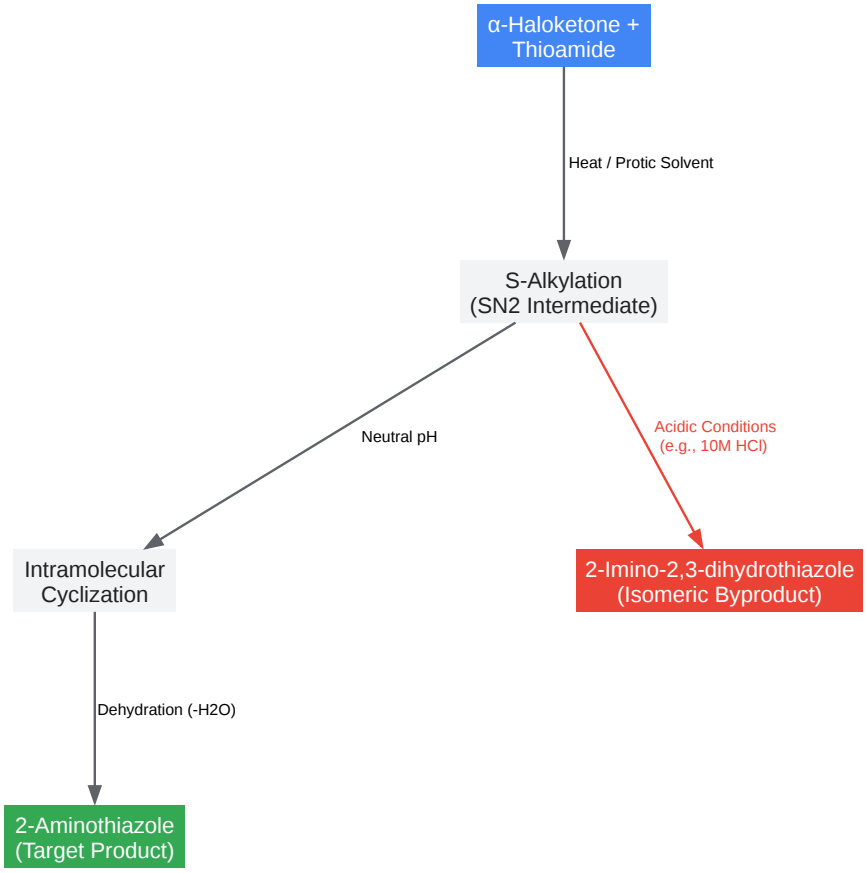
To optimize your synthesis, consult the following table summarizing the effects of various conditions on product distribution and yield.

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Solvent / Condition	Temperature	Major Product	Yield / Outcome	Causality / Mechanism
Ethanol (Neutral)	Reflux (78 °C)	2-Aminothiazole	>90%	Standard followed by rapid cyclization and dehydration[1][5].
10M HCl / EtOH (1:2)	80 °C (20 min)	2-Imino-2,3-dihydrothiazole	~73%	Acidic conditions shift regioselectivity, preventing standard cyclization[4].
HFIP	Room Temp	Thiazoline / Thiazole	68–90%	Strong hydrogen bonding activates the electrophile, accelerating kinetics[6].
Acetic Acid	Reflux	Thiazole	High	Acts as both solvent and mild promoter for dehydration steps[6].

Section 3: Troubleshooting Workflows

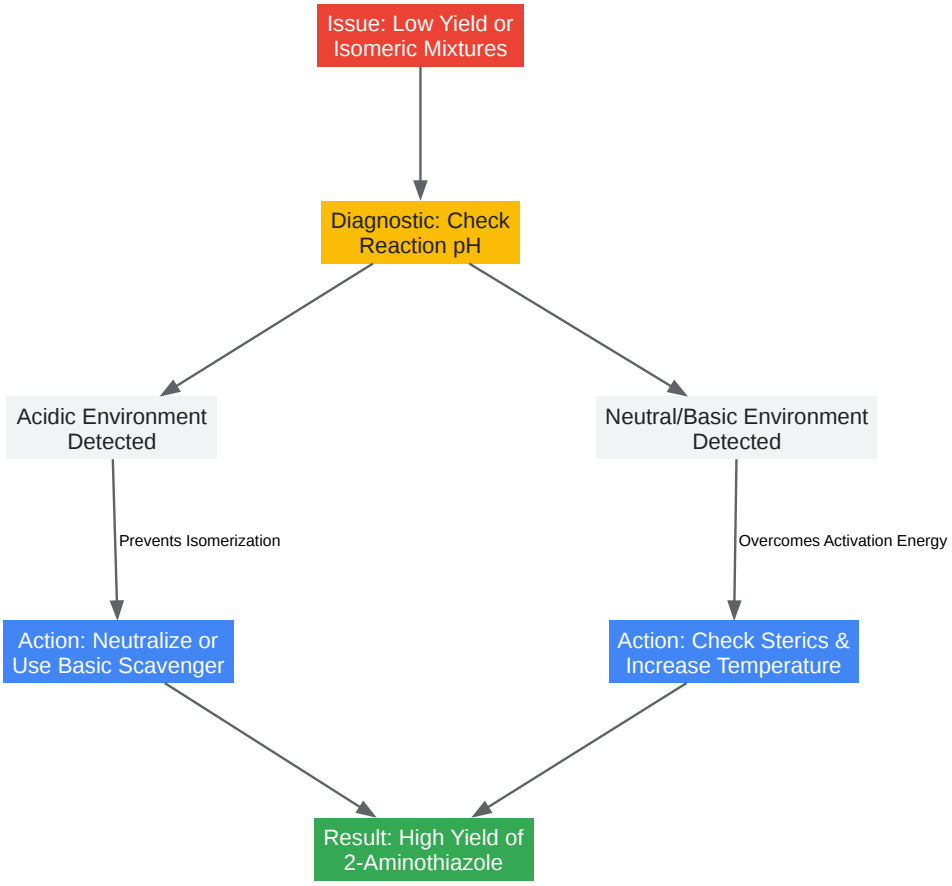
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Caption: Reaction pathway and regioselectivity in Hantzsch thiazole synthesis.

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Caption: Logical guide for troubleshooting regioselectivity and yield issues.

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Section 4: Self-Validating Experimental Protocol

Standard Protocol for the Synthesis of 2-Aminothiazoles This protocol incorporates built-in validation steps to ensure high fidelity, specifically addressing the common pitfall of product loss during workup[3][5].

Step 1: Reagent Preparation

- Equip a 100 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Add 10.0 mmol of the

  -haloketone (e.g., 2-bromoacetophenone) and 10.5 mmol of the thioamide (e.g., thiourea) to the flask[5].
- Causality: A slight excess of thioamide ensures complete consumption of the alkylating agent, which is typically more difficult to separate from the final product.

Step 2: Reaction Initiation

- Suspend the reagents in 20 mL of absolute ethanol.
- Heat the mixture to reflux (approx. 78 °C) with continuous stirring for 2 to 4 hours[3].

Step 3: Validation Checkpoint 1 (Reaction Monitoring)

- After 2 hours, sample the reaction mixture and perform Thin Layer Chromatography (TLC) using a suitable eluent (e.g., 3:1 Hexanes/Ethyl Acetate).
- Self-Validation: The disappearance of the

  -haloketone spot confirms the completion of the

  step. If starting material remains, continue refluxing and re-check after 1 hour[3].

Step 4: Neutralization and Precipitation (Critical Step)

- Remove the flask from heat and allow it to cool to room temperature.

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- Slowly pour the reaction contents into a beaker containing 50 mL of a 5% aqueous sodium carbonate (

) solution while stirring vigorously[3][5].

- Causality: The basic sodium carbonate neutralizes the hydrobromide salt of the thiazole. Because the neutral 2-aminothiazole is poorly soluble in water, it will rapidly precipitate out of the solution[3][5].

Step 5: Validation Checkpoint 2 (pH Check)

- Test the aqueous mixture with pH paper. Ensure the pH is strictly

  7. If it is acidic, add more 5%

  until neutral/mildly basic.

- Self-Validation: Failure to reach a neutral pH means a portion of your product is still water-soluble, directly causing low yields.

Step 6: Isolation and Purification

- Collect the precipitated solid via vacuum filtration using a Büchner funnel[3].
- Wash the filter cake with cold distilled water (2 x 10 mL) to remove residual inorganic salts.
- Allow the solid to air dry, then recrystallize from hot ethanol to obtain the analytically pure thiazole derivative.

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